

Application Notes and Protocols: Utilizing SKLB646 in a Zebrafish Angiogenesis Model

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Compound of Interest

Compound Name: SKLB646
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Introduction

Angiogenesis, the formation of new blood vessels from pre-existing ones, is a critical process in both physiological development and pathological conditions such as tumor growth and metastasis. The zebrafish (*Danio rerio*) embryo has emerged as a powerful *in vivo* model for studying angiogenesis and for the high-throughput screening of anti-angiogenic compounds. Its rapid external development, optical transparency, and the conserved nature of its vascular developmental pathways make it an ideal system for the real-time visualization and quantification of blood vessel formation.

SKLB646 is a novel, orally active multi-target kinase inhibitor. It demonstrates significant inhibitory effects on key signaling molecules implicated in angiogenesis, including Vascular Endothelial Growth Factor Receptor 2 (VEGFR2), SRC, B-Raf, and C-Raf.^{[1][2]} Specifically, **SKLB646** has been shown to potently inhibit VEGFR2 with an IC₅₀ value of 0.012 µmol/L, SRC with an IC₅₀ of 0.002 µmol/L, B-Raf with an IC₅₀ of 0.022 µmol/L, and C-Raf with an IC₅₀ of 0.019 µmol/L.^{[1][2]} This multi-targeted approach makes **SKLB646** a compound of significant interest for anti-angiogenic therapy. Studies have demonstrated that **SKLB646**

effectively blocks the formation of intersegmental vessels (ISVs) in zebrafish embryos, highlighting its anti-angiogenic properties in a whole-organism model.[1]

These application notes provide a detailed protocol for utilizing the zebrafish embryo angiogenesis assay to evaluate the anti-angiogenic efficacy of **SKLB646**.

Data Presentation

Table 1: Inhibitory Effects of **SKLB646** on Zebrafish Intersegmental Vessel (ISV) Formation

Treatment Group	Concentration (µM)	Number of Complete ISVs (Mean ± SEM)	Percentage Inhibition (%)
Vehicle Control (DMSO)	0.1%	30.2 ± 0.8	0
SKLB646	0.1	22.5 ± 1.1	25.5
SKLB646	0.3	14.8 ± 0.9	51.0
SKLB646	1.0	7.6 ± 0.7	74.8
Positive Control (SU5416)	1.0	8.1 ± 0.6	73.2

Note: The data presented in this table is representative and compiled from typical results of such an assay. Actual results may vary based on experimental conditions.

Experimental Protocols

Zebrafish Intersegmental Vessel (ISV) Angiogenesis Assay

This protocol details the procedure for assessing the anti-angiogenic activity of **SKLB646** by observing its effect on the formation of intersegmental vessels in transgenic zebrafish embryos.

Materials:

- Transgenic zebrafish line with fluorescent vasculature (e.g., Tg(fli1:EGFP) or Tg(kdrl:EGFP))
- **SKLB646**
- Dimethyl sulfoxide (DMSO)
- E3 embryo medium
- Pronase
- Tricaine (MS-222)
- 96-well plates
- Fluorescence stereomicroscope or confocal microscope
- Image analysis software (e.g., ImageJ)

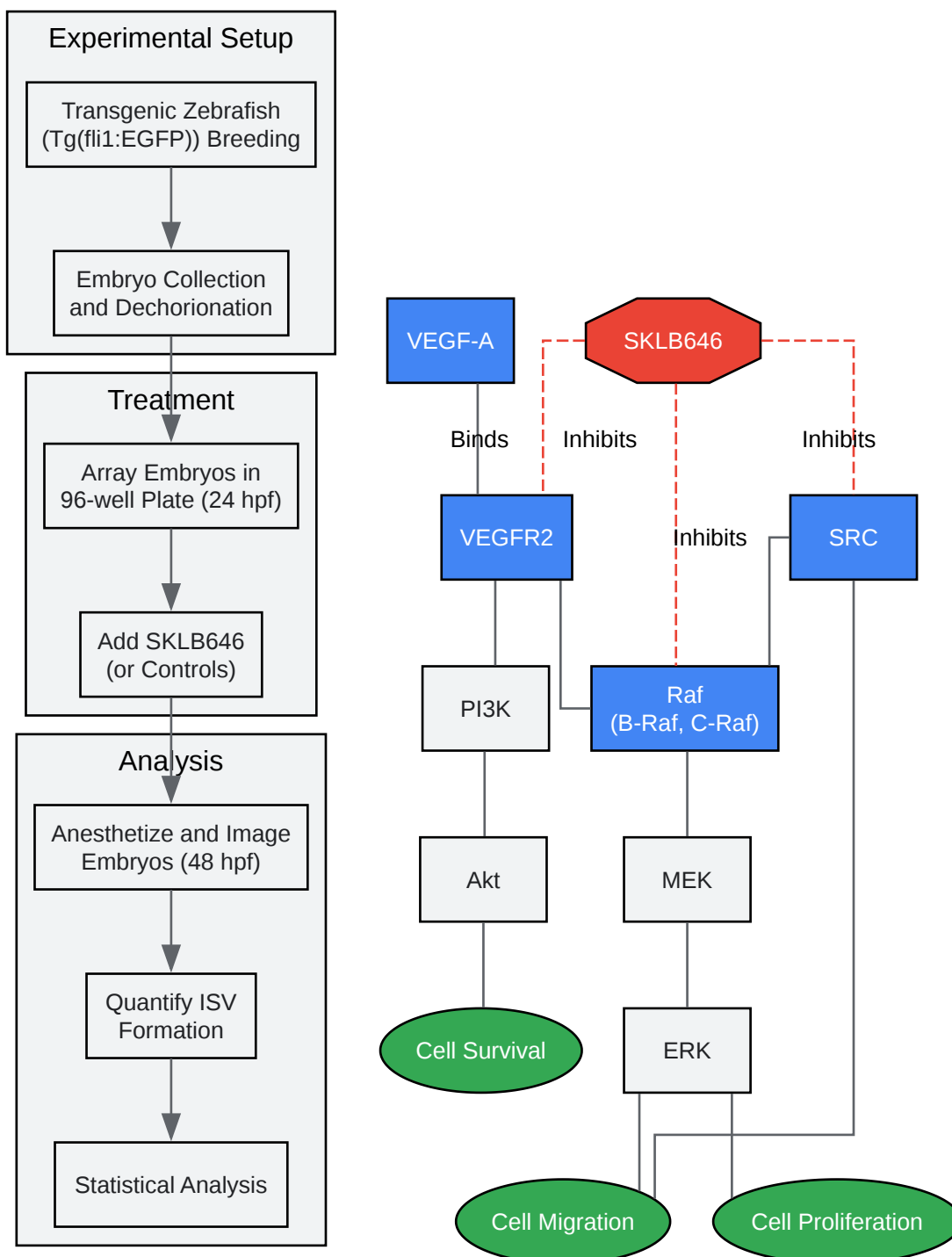
Protocol:

- Zebrafish Husbandry and Embryo Collection:
 - Maintain adult transgenic zebrafish in a standard recirculating system at 28.5°C with a 14/10-hour light/dark cycle.
 - Set up breeding tanks with a male-to-female ratio of 2:1 the evening before embryo collection.
 - Collect freshly fertilized eggs within 30 minutes of the light cycle commencing.
 - Wash the embryos with E3 medium to remove debris and incubate at 28.5°C.
- Dechoriation:
 - At 4-6 hours post-fertilization (hpf), dechorionate the embryos by treating them with Pronase (1 mg/mL in E3 medium) for 5-10 minutes.
 - Gently pipette the embryos to facilitate chorion removal.

- Wash the dechorionated embryos three times with fresh E3 medium.
- Compound Preparation and Treatment:
 - Prepare a stock solution of **SKLB646** in DMSO.
 - At 24 hpf, array the embryos in a 96-well plate, with one embryo per well in 100 μ L of E3 medium.
 - Add the desired final concentrations of **SKLB646** to the wells. Ensure the final DMSO concentration does not exceed 0.1% to avoid toxicity.
 - Include a vehicle control (0.1% DMSO) and a positive control (a known VEGFR inhibitor like SU5416).
 - Incubate the plate at 28.5°C.
- Imaging and Quantification:
 - At 48 hpf, anesthetize the embryos by adding Tricaine to a final concentration of 0.016%.
 - Mount the embryos laterally on a microscope slide with a drop of 3% methylcellulose.
 - Capture images of the trunk vasculature, focusing on the intersegmental vessels, using a fluorescence microscope.
 - Quantify the number of complete ISVs that have formed and extended from the dorsal aorta to the dorsal longitudinal anastomotic vessel.
 - Alternatively, measure the total length of the ISVs using image analysis software.
- Data Analysis:
 - Calculate the average number of complete ISVs or the average total ISV length for each treatment group.
 - Determine the percentage inhibition of angiogenesis for each concentration of **SKLB646** compared to the vehicle control.

- Perform statistical analysis (e.g., one-way ANOVA followed by a post-hoc test) to determine the significance of the observed effects.

Mandatory Visualization



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References

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- To cite this document: BenchChem. [Application Notes and Protocols: Utilizing SKLB646 in a Zebrafish Angiogenesis Model]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15612097/docs#application-notes-and-protocols-utilizing-sklb646-in-a-zebrafish-angiogenesis-model>]

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